

Validating Connexin 45 Antibody Specificity: A Comparison Guide Using Knockout Tissue

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Compound of Interest

Compound Name: *connexin 45*

CAS No.: *131461-62-6*

Cat. No.: *B1180208*

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For researchers, scientists, and drug development professionals, the specificity of an antibody is paramount for generating reliable and reproducible data. This guide provides a comprehensive comparison of commercially available **Connexin 45** (Cx45) antibodies, with a focus on their validation using knockout (KO) tissues—the gold standard for demonstrating antibody specificity.

Comparison of Commercially Available Connexin 45 Antibodies

The following table summarizes the key features of several commercially available **Connexin 45** antibodies and the extent of their validation using knockout models. The use of knockout tissues or cell lines provides the most definitive evidence of antibody specificity, as the target protein is absent, and therefore, no signal should be detected.

Antibody (Product ID)	Host Species	Clonality	Validated Applications	Knockout Validation Details
Abcam (ab316742)	Rabbit	Monoclonal	WB, IP	KO Validated. Western blot analysis showed a band at 45 kDa in wild-type A549 cell lysates, with no signal observed at this size in the GJC1 knockout A549 cell line.
Proteintech (22184-1-AP)	Rabbit	Polyclonal	WB, IHC, ELISA	KD/KO Validated. Validated in- house using knockout or knockdown cell lines. Specific data on the knockout model is available on the product's webpage.
BiCell Scientific (00407)	Rabbit	Polyclonal	IF, IHC, WB	Validated on mouse tissue. While not explicitly stated as knockout- validated on the product page, its validation on tissue makes it a candidate for

comparison with
knockout
controls.[\[1\]](#)

Novus
Biologicals
(NBP2-76925)

Rabbit

Polyclonal

WB, ICC/IF, IHC

Validated for use
in human,
mouse, and rat.
Knockout
validation is not
explicitly
mentioned on the
product
datasheet.

HUABIO
(ER1803-93)

Rabbit

Polyclonal

WB, IHC, IF,
ELISA

Reacts with
human, mouse,
and rat samples.
Knockout
validation is not
specified on the
product page.[\[2\]](#)

Biosensis

Sheep

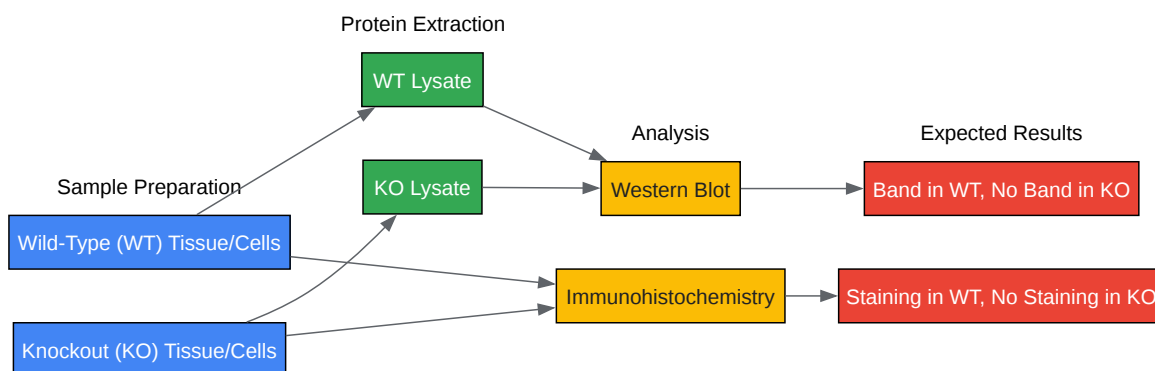
Polyclonal

WB, IHC

Specificity was
shown by pre-
incubation with
the immunizing
peptide. While
this
demonstrates
specificity for the
peptide, it is not
as rigorous as
knockout
validation.[\[3\]](#)

Experimental Workflow for Antibody Validation

The validation of antibody specificity using knockout tissue is a critical experimental step. The following diagram illustrates a typical workflow for this process.



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Caption: Experimental workflow for validating antibody specificity using knockout tissue.

Detailed Experimental Protocols

Reproducible results depend on meticulous adherence to experimental protocols. Below are detailed methodologies for Western Blotting and Immunohistochemistry for the validation of **Connexin 45** antibodies using knockout tissues.

Western Blotting Protocol

This protocol is adapted from standard procedures and product-specific recommendations for Cx45 antibody validation.

- Protein Extraction:

- Homogenize wild-type (WT) and Cx45 knockout (KO) tissues or cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Incubate on ice for 30 minutes, followed by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant and determine the protein concentration using a BCA assay.
- SDS-PAGE and Transfer:
 - Denature 20-30 µg of protein lysate by boiling in Laemmli sample buffer for 5 minutes.
 - Separate the proteins on a 10% SDS-polyacrylamide gel.
 - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or 3% BSA in Tris-buffered saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
 - Incubate the membrane with the primary anti-Cx45 antibody (e.g., Abcam ab316742 at a 1:1000 dilution) overnight at 4°C.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again three times with TBST for 10 minutes each.
- Detection:
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.
 - For a loading control, probe the membrane with an antibody against a housekeeping protein such as GAPDH or β-actin. It is important to confirm that the expression of the

chosen loading control is not affected by the experimental conditions and is consistent across different tissue types.[4]

Immunohistochemistry (IHC) Protocol

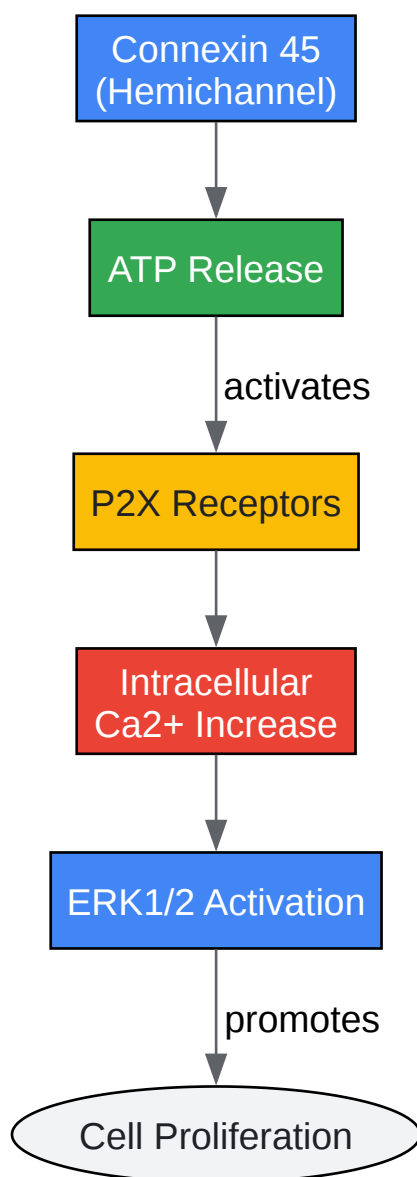
This protocol provides a general framework for IHC staining of Cx45 in tissue sections.[5][6][7]

- Tissue Preparation:
 - Fix tissues in 4% paraformaldehyde, embed in paraffin, and cut into 5 µm sections.
 - Deparaffinize the sections in xylene and rehydrate through a graded series of ethanol to water.
- Antigen Retrieval:
 - Perform heat-induced epitope retrieval by immersing the slides in a citrate buffer (pH 6.0) and heating in a pressure cooker or water bath at 95-100°C for 20 minutes.
 - Allow the slides to cool to room temperature.
- Staining:
 - Block endogenous peroxidase activity with 3% hydrogen peroxide for 10 minutes (for chromogenic detection).
 - Block non-specific antibody binding with a blocking buffer (e.g., 5% normal goat serum in PBS) for 1 hour.
 - Incubate the sections with the primary anti-Cx45 antibody (e.g., Proteintech 22184-1-AP at a 1:400 dilution) overnight at 4°C in a humidified chamber.[8]
 - Wash the sections three times with PBS.
- Detection and Visualization:
 - Incubate with a biotinylated secondary antibody followed by a streptavidin-HRP conjugate (for chromogenic detection) or a fluorescently labeled secondary antibody.

- For chromogenic detection, develop the signal with a DAB substrate and counterstain with hematoxylin.
- For fluorescence, mount the slides with a mounting medium containing DAPI.
- Image the slides using a light or fluorescence microscope.

Connexin 45 Signaling Pathway

Connexin 45 is involved in cellular communication and has been implicated in specific signaling pathways. For instance, Cx45 can influence cell proliferation through ATP signaling, which involves intracellular calcium and the ERK1/2 pathway.^[9] Additionally, Cx43 and Cx45 hemichannels can mediate the release of ATP.^[10]



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Caption: Simplified signaling pathway involving **Connexin 45**-mediated ATP release.

By utilizing knockout-validated antibodies and following robust experimental protocols, researchers can ensure the accuracy and reliability of their findings in studies involving **Connexin 45**.

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